

Yobyryne Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Yobyryne
CAS No.: 525-15-5
Cat. No.: B14163837

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For immediate release: This technical whitepaper provides an in-depth guide to the solubility of **Yobyryne**, a compound of interest in scientific research and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical industry, offering a centralized resource for solubility data, experimental protocols, and relevant workflows.

Executive Summary

Yobyryne is a heterocyclic compound with a chemical formula of $C_{19}H_{16}N_2$ and a molecular weight of 272.34 g/mol. Understanding its solubility is critical for a wide range of applications, from in vitro assays to formulation development. This guide summarizes the available solubility information for **Yobyryne** in Dimethyl Sulfoxide (DMSO) and other common laboratory solvents. Due to a lack of extensive experimentally derived quantitative data in publicly accessible literature, this guide presents computationally predicted solubility values to aid researchers in initial experimental design. Furthermore, a detailed experimental protocol for determining the solubility of poorly water-soluble compounds like **Yobyryne** is provided, alongside a generalized workflow for drug solubility screening.

Yobyryne Solubility Profile

While direct experimental quantitative solubility data for **Yobyryne** is not widely published, it is qualitatively described as being soluble in DMSO.^[1] To provide a more quantitative starting point for researchers, the following solubility values have been computationally predicted.

Disclaimer: The following data are in silico predictions and should be used as an estimation for initial experimental design. Experimental validation is highly recommended.

Table 1: Predicted Solubility of Yobyryne in Various Solvents

Solvent	Predicted Solubility (mg/mL)	Predicted Solubility (mol/L)	Notes
Water (pH 7.4)	~ 0.002	~ 7.3×10^{-6}	Predicted to be practically insoluble in aqueous solutions.
DMSO	> 25	> 0.09	High solubility is predicted, consistent with qualitative reports.
Ethanol	~ 5	~ 0.018	Predicted to have moderate solubility.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of a poorly water-soluble compound such as **Yobyryne**. This protocol is based on the widely used shake-flask method, adapted for compounds that require an organic co-solvent.

Objective:

To determine the equilibrium solubility of **Yobyryne** in a specified solvent system.

Materials:

- **Yobyryne** (solid)
- Dimethyl Sulfoxide (DMSO), analytical grade
- Ethanol, analytical grade
- Deionized water or buffer of choice (e.g., PBS)
- 2 mL microcentrifuge tubes
- Thermomixer or orbital shaker
- Calibrated analytical balance
- Vortex mixer
- Centrifuge
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Calibrated pipettes

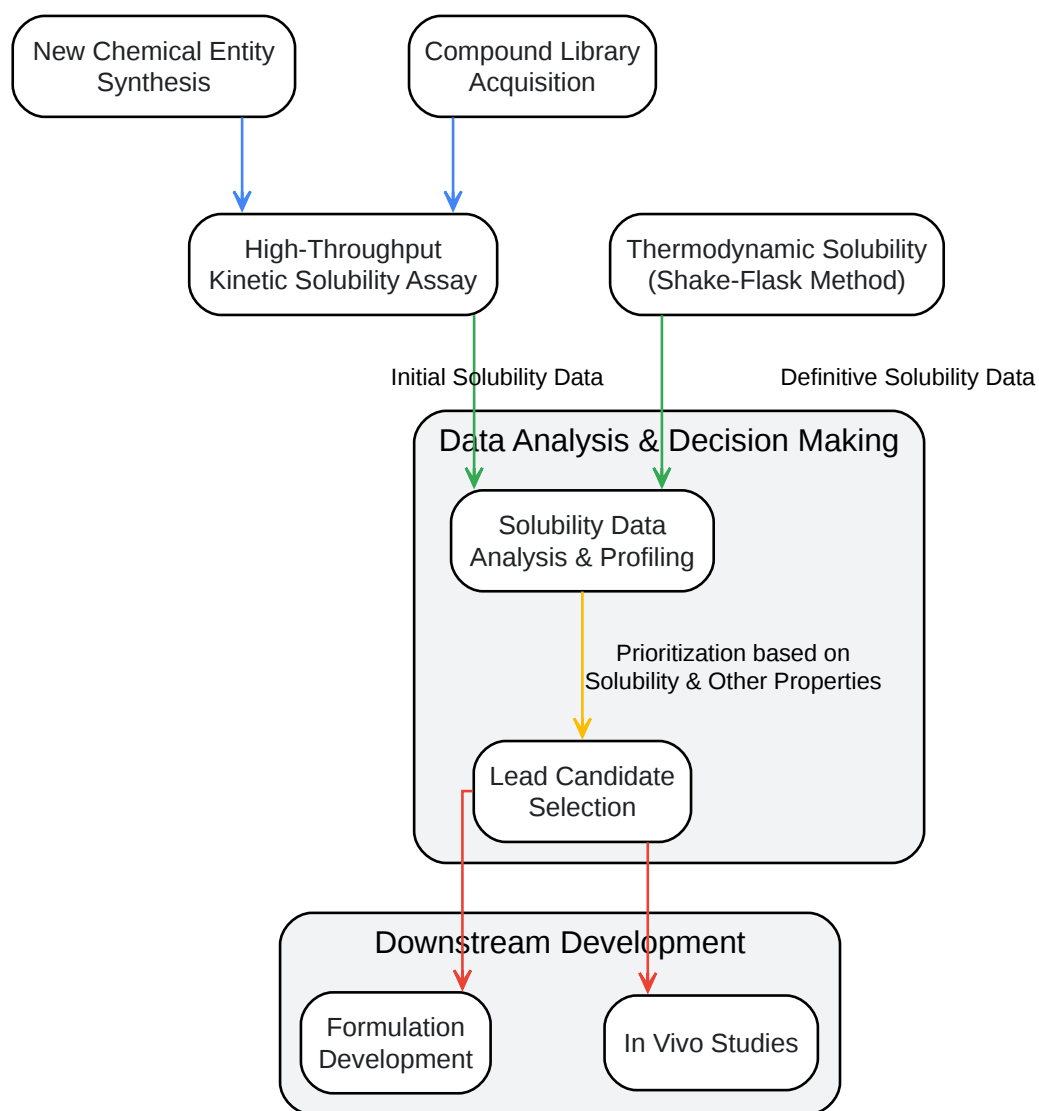
Methodology:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **Yobyryne** in DMSO at a high concentration (e.g., 10 mg/mL).
 - From the stock solution, prepare a series of calibration standards by serial dilution with the chosen analytical solvent (e.g., 50:50 acetonitrile:water).
- Sample Preparation (Shake-Flask Method):
 - Add an excess amount of solid **Yobyryne** to a 2 mL microcentrifuge tube. This is to ensure that a saturated solution is achieved.
 - Add a known volume (e.g., 1 mL) of the desired solvent (e.g., water, ethanol, or a specific buffer) to the tube.

- For poorly soluble compounds in aqueous solutions, a co-solvent approach may be necessary. Prepare a concentrated stock in DMSO and dilute it into the aqueous buffer. Note the final percentage of DMSO.
- Equilibration:
 - Securely cap the tubes and place them in a thermomixer or orbital shaker.
 - Incubate the samples at a constant temperature (e.g., 25°C or 37°C) for a sufficient period to reach equilibrium (typically 24-48 hours). The shaking should be vigorous enough to ensure thorough mixing.
- Phase Separation:
 - After incubation, centrifuge the samples at high speed (e.g., 14,000 rpm) for 15-20 minutes to pellet the excess, undissolved solid.
- Sample Analysis:
 - Carefully collect an aliquot of the supernatant, being cautious not to disturb the solid pellet.
 - Dilute the supernatant with the analytical solvent to a concentration that falls within the range of the calibration curve.
 - Analyze the diluted samples by HPLC to determine the concentration of dissolved **Yobyryne**.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area from the HPLC analysis of the standard solutions against their known concentrations.
 - Use the linear regression equation from the calibration curve to calculate the concentration of **Yobyryne** in the diluted supernatant samples.
 - Multiply the calculated concentration by the dilution factor to determine the solubility of **Yobyryne** in the test solvent.

Visualization of Drug Discovery Workflow

To provide context for the importance of solubility data, the following diagram illustrates a generalized workflow for drug solubility screening in the early stages of drug discovery.



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Caption: A generalized workflow for drug solubility screening.

This document serves as a foundational guide for researchers working with **Yobyryne**. While predicted data offers a useful starting point, it is imperative to conduct experimental validation to obtain precise solubility values for any specific application.

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References

- 1. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
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